

# improving Trimethoprim lactate solubility in experimental media

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Trimethoprim lactate

CAS No.: 23256-42-0

Cat. No.: S615757

[Get Quote](#)

## Trimethoprim Lactate: Fundamental Solubility Data

The solubility of **Trimethoprim Lactate** varies significantly with the solvent. The following table summarizes key data for preparing stock solutions in a research setting [1] [2].

Solvent	Solubility (mg/mL)	Solubility (mM)	Notes
Water	36.5 mg/mL	95.96 mM	Requires ultrasonic heating for 5 minutes [1].
DMSO	76 - 250 mg/mL	199.78 - 657.20 mM	Hygroscopic; use freshly opened DMSO. Higher concentrations may require ultrasonic treatment [1] [2].
Ethanol	12 mg/mL	31.55 mM	-

## Frequently Asked Questions & Troubleshooting

Here are solutions to common challenges researchers face when working with **Trimethoprim Lactate**.

## Q1: How can I quickly enhance the solubility of Trimethoprim Lactate in an aqueous solution for an in vitro assay?

A: For aqueous solutions, use **sonication with heat**.

- **Detailed Protocol:** Add the weighed **Trimethoprim Lactate** powder to water. Place the solution in an ultrasonic bath and sonicate for approximately **five minutes with heating** [1]. This method can achieve concentrations of at least **36.5 mg/mL** [1].

## Q2: My stock solution in DMSO is precipitating upon dilution into the aqueous assay buffer. What can I do?

A: This is a common issue. To maintain solubility upon dilution, use a solubilizing agent in your aqueous buffer.

- **Recommended Protocol:** Use **sodium lauryl sulfate (SLS)**. SLS is an anionic surfactant that enhances solubility through micelle formation, which can help maintain the drug in solution. Prepare an aqueous buffer containing SLS at a concentration above its critical micelle concentration (CMC) before adding the DMSO stock solution [3]. This approach is a proven high-throughput method for solubility enhancement of BCS Class II drugs [3].

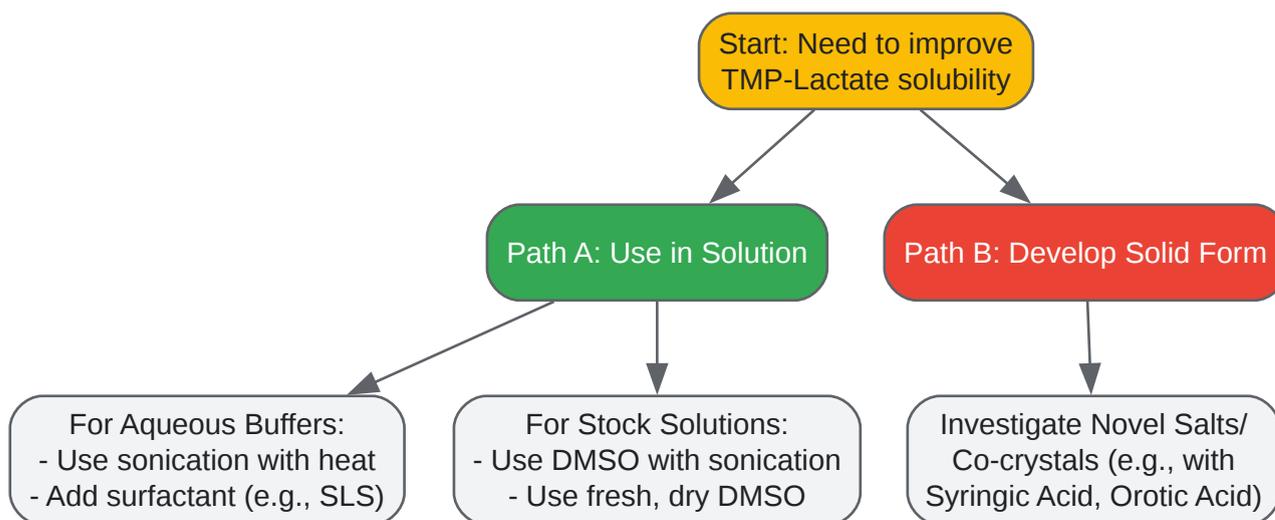
## Q3: Are there more stable and soluble alternatives to pure Trimethoprim Lactate?

A: Yes, research into novel salt and cocrystal forms shows great promise.

- **Recent Findings:** A 2023 study reported new salts of Trimethoprim with cofomers like **syringic acid (SYA)** and **orotic acid (OA)**. These salts demonstrated a dramatic increase in equilibrium solubility and intrinsic dissolution rate compared to pure Trimethoprim. Furthermore, they showed a **more than 40% increase in bacteriostatic activity** against *E. coli* [4]. Consider exploring these novel salts if your project allows for the investigation of new chemical entities.

## Experimental Workflow for Solubility Enhancement

For a systematic approach, you can follow the workflow below to identify the best strategy for your specific needs. This chart outlines the primary paths and key decision points.



[Click to download full resolution via product page](#)

## Key Technical Protocols

Here are detailed methodologies for the most effective techniques mentioned.

### Protocol for Preparing an Aqueous Solution with Sonication

This method is ideal for creating solutions for dissolution testing or direct use in aqueous media [1].

- **Materials:** **Trimethoprim Lactate** powder, deionized water, ultrasonic bath with heating capability.
- **Procedure:**
  - Weigh the required amount of **Trimethoprim Lactate** to achieve your target concentration (up to 36.5 mg/mL).
  - Add the powder to the required volume of water.
  - Place the container in the ultrasonic bath.
  - Sonicate the mixture with applied heat for **five minutes**.
  - Visually inspect the solution to ensure all solid has dissolved and a clear solution is obtained.

### Protocol for Solubility Enhancement using Surfactants (SLS)

This high-throughput method helps prevent precipitation in assay buffers [3].

- **Materials: Trimethoprim Lactate**, DMSO, Sodium Lauryl Sulfate (SLS), assay buffer.
- **Procedure:**
  - Prepare a stock solution of **Trimethoprim Lactate** in DMSO.
  - Prepare your aqueous assay buffer and add SLS. Ensure the final concentration of SLS is above its CMC (typically ~0.2-0.3% w/v can be a starting point).
  - Gently add the DMSO stock solution to the SLS-containing buffer while vortexing or stirring to ensure homogenous mixing.
  - Monitor the solution for any signs of precipitation.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Trimethoprim (lactate) | DHFR inhibitor | Mechanism [selleckchem.com]
2. Trimethoprim lactate | Bacteriostatic Antibiotic [medchemexpress.com]
3. Rapid screening approaches for solubility enhancement ... [sciencedirect.com]
4. Enhancing the dissolution and bacteriostatic activity of trimethoprim ... [pubs.rsc.org]

To cite this document: Smolecule. [improving Trimethoprim lactate solubility in experimental media].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b615757#improving-trimethoprim-lactate-solubility-in-experimental-media>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)